

Synthesis Protocol and Application Note: 3-Amino-3-(4-aminophenyl)propan-1-ol

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Compound of Interest

Compound Name: 3-Amino-3-(4-aminophenyl)propan-1-ol

CAS No.: 886364-12-1

Cat. No.: B3030287

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Introduction & Mechanistic Rationale

The compound **3-Amino-3-(4-aminophenyl)propan-1-ol** is a highly versatile 1,3-amino alcohol building block. Such scaffolds are prized in medicinal chemistry for their ability to serve as rigidified transition-state isosteres in protease inhibitors[1], precursors for chiral oxazines, and structural components in novel GPCR ligands.

Synthesizing this compound from commercially available starting materials requires rigorous chemoselectivity to prevent cross-reactivity between the polar functional groups. The foundational logic of this 5-step workflow is built upon the following mechanistic causalities:

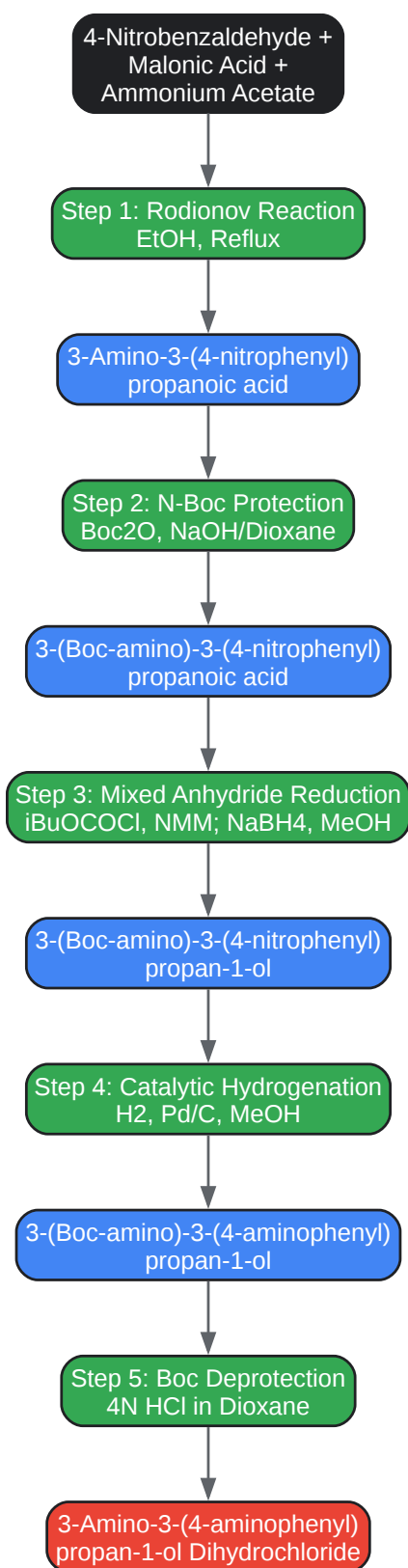
- Construction of the Carbon Skeleton (Rodionov Reaction): Directly building the -amino acid backbone using an aldehyde, malonic acid, and ammonia avoids multi-step homologation sequences[2].
- Amine Masking (

-Boc Protection): Temporary protection of the

-amino group prevents self-condensation (lactamization) during the subsequent carboxylate activation.

- Chemoselective Reduction (Mixed Anhydride Method): Using sodium borohydride () on a mixed anhydride activated ester achieves an orthogonal reduction of the carboxylic acid to a primary alcohol[3]. Relying on here would prematurely and uncontrollably reduce the pendant nitro group to complex azo/azoxy mixtures.
- Nitro-Reduction: With the primary alcohol secured, palladium-catalyzed hydrogenation cleanly reduces the nitroaryl system to the desired para-aniline without risking competitive amidation.
- Final Deprotection: Acidic cleavage of the Boc group isolates the target molecule as a highly stable, water-soluble dihydrochloride salt.

Visualizing the Synthetic Workflow



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Caption: 5-Step chemoselective synthesis of **3-amino-3-(4-aminophenyl)propan-1-ol 2HCl**.

Quantitative Reaction Matrix

Step	Transformation	Reagents & Solvents	Temp / Time	Expected Yield	Purification
1	Rodionov Condensation	4-Nitrobenzaldehyde, Malonic Acid, (EtOH)	80 °C / 12 h	60-70%	Precipitation / Filtration
2	-Boc Protection	1,4-Dioxane	25 °C / 16 h	85-90%	Acidic Extraction
3	Anhydride Reduction	i-BuOCOCl, NMM, (THF / MeOH)	-15 °C to 25 °C / 3 h	75-80%	Aqueous Quench / Extraction
4	Nitro Hydrogenation	10% Pd/C, H ₂ gas (1 atm) (MeOH)	25 °C / 4 h	>95%	Celite Filtration
5	Boc Deprotection	4N HCl in Dioxane (DCM)	25 °C / 2 h	90-95%	Trituration (Ether)

Step-by-Step Experimental Methodologies

Step 1: Rodionov Condensation

Objective: Construct the

-amino acid scaffold.

- Setup: In a 500 mL round-bottom flask equipped with a reflux condenser, suspend 4-nitrobenzaldehyde (15.1 g, 100 mmol) and malonic acid (12.5 g, 120 mmol) in 150 mL of

absolute ethanol.

- Reagent Addition: Add ammonium acetate (15.4 g, 200 mmol) to the stirring suspension.
- Reaction: Heat the mixture to reflux (80 °C). The mixture will initially become homogeneous before a pale yellow solid begins to precipitate^[2]. Stir at reflux for 12 hours.
- Workup: Cool the reaction mixture to room temperature, then place it in an ice bath for 1 hour.
- Isolation: Filter the precipitated solid through a Büchner funnel, wash extensively with cold ethanol (2 x 50 mL), and dry under vacuum to yield 3-amino-3-(4-nitrophenyl)propanoic acid as a pale yellow solid.

Step 2: -Boc Protection

Objective: Shield the primary amine from unwanted nucleophilic attack during carboxyl activation.

- Dissolution: Suspend the intermediate from Step 1 (10.5 g, ~50 mmol) in a 1:1 mixture of 1,4-dioxane and water (100 mL).
- Basification: Adjust the pH of the mixture to ~10 using 1N NaOH.
The solid should dissolve.
- Protection: Cool the solution to 0 °C and add di-tert-butyl dicarbonate (DTBC, 12.0 g, 55 mmol) dropwise.
- Reaction: Allow the mixture to warm to room temperature and stir for 16 hours. Maintain the pH around 9-10 by dropwise addition of 1N NaOH as needed.
- Workup: Concentrate the dioxane in vacuo. Cool the aqueous layer and carefully acidify to pH 2-3 using 10% aqueous citric acid or cold 1N HCl.

- Isolation: Extract the precipitated product with Ethyl Acetate (3 x 100 mL). Wash the combined organic layers with brine, dry over

, and concentrate to afford 3-(Boc-amino)-3-(4-nitrophenyl)propanoic acid.

Step 3: Mixed Anhydride Reduction to Alcohol

Objective: Chemoselectively reduce the carboxylic acid to a primary alcohol while leaving the nitro group intact.

- Activation: Dissolve the Boc-protected acid from Step 2 (15.5 g, 50 mmol) in dry THF (150 mL) under an inert atmosphere. Cool the solution to -15 °C using a dry ice/ethylene glycol bath.
- Mixed Anhydride Formation: Add -methylmorpholine (NMM) (5.5 g, 55 mmol) followed by the slow, dropwise addition of isobutyl chloroformate (7.5 g, 55 mmol)[3]. Stir for 30 minutes at -15 °C. A white precipitate (NMM hydrochloride) will form.
- Reduction Phase: Filter the precipitate rapidly under an inert atmosphere or transfer the supernatant to a fresh pre-cooled flask. To the activated mixture at -15 °C, add a solution of sodium borohydride (, 5.7 g, 150 mmol) dissolved in minimal cold methanol (30 mL) dropwise[3].
- Gas Evolution: Caution: Vigorous hydrogen evolution occurs. Stir for 1 hour at 0 °C, then allow warming to room temperature over 2 hours.
- Workup: Quench the reaction with saturated aqueous (50 mL). Extract the aqueous phase with Ethyl Acetate (3 x 100 mL). Wash organics with 1N , water, and brine. Dry over and evaporate to yield 3-(Boc-amino)-3-(4-nitrophenyl)propan-1-ol.

Step 4: Catalytic Hydrogenation of the Nitro Group

Objective: Unmask the para-aniline functionality.

- Setup: Dissolve the nitro-alcohol (11.8 g, ~40 mmol) in methanol (100 mL) in a hydrogenation flask.
- Catalyst Addition: Carefully add 10% Pd/C (1.0 g) under an argon or nitrogen blanket to prevent auto-ignition of the methanol[1].
- Hydrogenation: Evacuate the flask and backfill with hydrogen gas. Stir the mixture vigorously under a hydrogen atmosphere (1 atm via balloon) at room temperature for 4 hours.
- Validation: Monitor the completion via TLC (loss of the UV-active, high-Rf nitro spot).
- Filtration: Purge the flask with nitrogen. Filter the mixture through a pad of Celite to remove the palladium catalyst. Wash the Celite pad thoroughly with methanol.
- Isolation: Concentrate the filtrate to give 3-(Boc-amino)-3-(4-aminophenyl)propan-1-ol as a viscous oil or foamy solid.

Step 5: Boc Deprotection

Objective: Isolate the target active pharmaceutical ingredient (API) intermediate as a stable dihydrochloride salt.

- Reaction: Dissolve the product from Step 4 (10.6 g, 40 mmol) in dry dichloromethane (50 mL) and cool to 0 °C.
- Acid Cleavage: Slowly add 4N HCl in 1,4-dioxane (50 mL, 200 mmol).
- Stirring: Remove the ice bath and stir at room temperature for 2 hours. A white/off-white precipitate will crash out of the solution as the dihydrochloride salt forms.
- Isolation: Add cold diethyl ether (100 mL) to fully precipitate the product. Filter the suspension rapidly, washing the filter cake with abundant cold ether.
- Drying: Dry the solid meticulously in a vacuum oven at 40 °C to remove residual dioxane, yielding **3-Amino-3-(4-aminophenyl)propan-1-ol Dihydrochloride**.

References

- Title: Transaminases for the synthesis of enantiopure beta-amino acids. Source: ResearchGate.
- Title: Chemoselective Reduction of Fenofibric Acid to Alcohol in the Presence of Ketone by Mixed Anhydride and Sodium Borohydride. Source: PMC (National Institutes of Health).
- Title: HIV protease inhibitors. Source: Google Patents (US9079834B2).

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Sources

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- [2. researchgate.net \[researchgate.net\]](#)
- [3. Chemoselective Reduction of Fenofibric Acid to Alcohol in the Presence of Ketone by Mixed Anhydride and Sodium Borohydride - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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